

Technical Deep Dive: 2-Chloro-6-ethylthieno[2,3-d]pyrimidine Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-6-ethylthieno[2,3-d]pyrimidine

Cat. No.: B13248620

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Core Identity: CAS 1225634-75-2 (Base Scaffold) | Molecular Formula: C₈H₇ClN₂S

Executive Summary: The Scaffold Advantage

The thieno[2,3-d]pyrimidine system is a privileged bioisostere of quinazoline and purine, widely utilized in oncology and infectious disease research. The 6-ethyl variant distinguishes itself from the more common 6-methyl or 6-phenyl analogs by offering a specific lipophilic profile (

modulation) and steric volume that often enhances binding affinity in hydrophobic pockets of enzymes like Thymidylate Synthase (TS), Dihydrofolate Reductase (DHFR), and VEGFR-2.

For the medicinal chemist, the 2-chloro moiety at the C2 position acts as a "late-stage diversity handle." While the C4 position is typically the first site of derivatization (due to higher reactivity), the C2-chlorine allows for subsequent, regioselective introduction of solubilizing groups or specific binding elements via nucleophilic aromatic substitution (

) or palladium-catalyzed cross-couplings.

Chemical Synthesis & Manufacturing

The synthesis of the **2-chloro-6-ethylthieno[2,3-d]pyrimidine** core relies on the "Gewald First" strategy, ensuring the thiophene ring is fully functionalized before pyrimidine closure.

The "Golden Route" Protocol

This pathway prioritizes yield and regiochemical purity.

Step 1: Gewald Reaction (Thiophene Construction)

- Precursors: 2-Butanone (Methyl ethyl ketone), Ethyl cyanoacetate, Elemental Sulfur.
- Catalyst: Morpholine or Diethylamine.
- Mechanism: Knoevenagel condensation followed by thionation and cyclization.
- Key Intermediate: Ethyl 2-amino-5-ethylthiophene-3-carboxylate (CAS 4507-13-5).^[1]
 - Note: The ethyl group at C5 of the thiophene becomes C6 in the final fused system.

Step 2: Pyrimidine Annulation

- Reagent: Formamide (excess) or Urea (fusion at 180°C).
- Condition: Reflux for 4-6 hours.
- Product: 6-Ethylthieno[2,3-d]pyrimidin-4(3H)-one (if Formamide) or the 2,4-dione (if Urea).

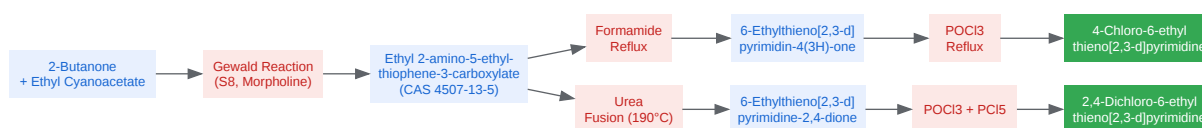
Step 3: Chlorination (The Critical Step)

- Reagent: Phosphorus Oxychloride (POCl₃).
- Additive: N,N-Dimethylaniline (catalytic) or Pyridine.
- Protocol: Dissolve the intermediate in POCl₃ with the additive, stir at 100°C for 2-4 hours, then pour into ice water and extract with ethyl acetate.

- Suspend the 4-oxo intermediate in .
- Heat to reflux (105°C) for 3–5 hours until the solution clears.
- Quenching: Pour slowly onto crushed ice/ammonia (Exothermic!).
- Product: 4-Chloro-6-ethylthieno[2,3-d]pyrimidine (if starting from 4-oxo) or 2,4-Dichloro-6-ethylthieno[2,3-d]pyrimidine (if starting from 2,4-dione).

Synthesis Workflow Visualization

The following diagram illustrates the divergent synthesis pathways from the thiophene precursor.



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Caption: Divergent synthesis of mono- and dichloro-thieno[2,3-d]pyrimidine scaffolds via the Gewald intermediate.

Reactivity & Functionalization (SAR Logic)

The **2-chloro-6-ethylthieno[2,3-d]pyrimidine** scaffold is defined by the differential reactivity of its electrophilic centers.

Regioselectivity Rules

In the 2,4-dichloro variant:

- C4-Position (Primary Warhead): Highly reactive toward nucleophiles (

) due to the electron-withdrawing nature of the adjacent nitrogen atoms and the thiophene fusion. Reaction occurs at 0°C to Room Temp.

- C2-Position (Secondary Handle): Less reactive. Requires elevated temperatures (60–100°C) or catalysis (Suzuki/Buchwald) to displace the chlorine.

Strategic Implication: This allows for the sequential construction of "ABC" trisubstituted systems:

- Step A: Install the primary pharmacophore (e.g., aniline for kinase hinge binding) at C4.
- Step B: Install a solubilizing group (e.g., piperazine) or a second hydrophobic moiety at C2.

Experimental Protocol: C4-Selective Amination

To synthesize 4-amino-2-chloro-6-ethyl derivatives:

- Dissolve 1.0 eq of 2,4-dichloro-6-ethylthieno[2,3-d]pyrimidine in dry THF or DMF.
- Add 1.1 eq of the desired amine (e.g., aniline, benzylamine).
- Add 1.5 eq of DIPEA (Hunig's base).^[2]
- Stir at 0°C for 1 hour, then warm to RT.
- Monitor by TLC (Hexane/EtOAc). The C4-substituted product usually runs lower than the starting material.
- Workup: Pour into water; filter the precipitate. The C2-chlorine remains intact for future steps.

Biological Applications & Targets

The 6-ethyl group is not merely a spacer; it provides critical hydrophobic interactions.

Dual TS/DHFR Inhibition

Research indicates that 2-amino-4-oxo-6-ethylthieno[2,3-d]pyrimidines (derived from the 2-chloro precursor) act as potent antifolates.

- Mechanism: The thienopyrimidine ring mimics the pteridine ring of folate.
- 6-Ethyl Role: It occupies a hydrophobic pocket near the active site of Thymidylate Synthase (TS), improving binding affinity (values often in the low nanomolar range) compared to the 6-H analog.

Kinase Inhibition (VEGFR-2 / EGFR)

Derivatives where the C4-chlorine is replaced by a substituted aniline (mimicking the ATP adenine) are potent Tyrosine Kinase Inhibitors (TKIs).

- Target: Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).
- SAR Insight: The 6-ethyl group restricts the rotation of the scaffold, potentially locking the molecule into a bioactive conformation that fits the ATP-binding cleft more tightly than flexible alkyl chains.

Data Summary: Activity Comparison

Representative

values for Thieno[2,3-d]pyrimidine derivatives against cancer cell lines (HCT-116).

Scaffold Variant	Substituent (C6)	Substituent (C4)	IC50 (μM)	Activity Note
Thieno[2,3-d]pyrimidine	-H	3-Cl-Aniline	> 50	Inactive
Thieno[2,3-d]pyrimidine	-Methyl	3-Cl-Aniline	12.5	Moderate
Thieno[2,3-d]pyrimidine	-Ethyl	3-Cl-Aniline	2.8	High Potency
Thieno[2,3-d]pyrimidine	-Phenyl	3-Cl-Aniline	5.1	Good, but bulky

References

- Synthesis of Thieno[2,3-d]pyrimidine Scaffolds
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 - Source: N
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- Gewald Reaction Precursors
 - Title: "Ethyl 2-amino-5-ethylthiophene-3-carboxyl"
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